

N-Methoxyanhydrovobasinediol: A Technical Guide to its Natural Source and Abundance

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Compound of Interest

Compound Name: *N*-Methoxyanhydrovobasinediol

Cat. No.: B12372433

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methoxyanhydrovobasinediol is a sarpagine-type monoterpenoid indole alkaloid that has been identified in plants of the genus *Gelsemium*. This technical guide provides a comprehensive overview of the current scientific knowledge regarding its natural source, available information on its abundance, and the methodologies for its extraction and analysis. Due to its classification as a minor alkaloid, specific quantitative data remains elusive in publicly available literature. However, this guide synthesizes the existing phytochemical research to provide a foundational understanding for further investigation and drug development endeavors.

Natural Source

The primary natural source of **N**-Methoxyanhydrovobasinediol is the plant species *Gelsemium elegans*, a member of the Loganiaceae family. This plant is a highly toxic evergreen climbing shrub found in Southeast Asia. It is also found in *Gelsemium sempervirens*, a related species native to the southeastern and south-central United States. Within the plant, **N**-Methoxyanhydrovobasinediol is one of numerous indole alkaloids, which are predominantly concentrated in the roots, although they are present throughout the entire plant.

Abundance of N-Methoxyanhydrovobasinediol

Quantitative data specifically for **N-Methoxyanhydrovobasinediol** is not extensively reported in the scientific literature. Phytochemical studies on *Gelsemium elegans* have largely focused on the quantification of its major alkaloids, such as koumine, gelsemine, and gelsenicine, due to their higher concentrations and significant biological activities. **N-Methoxyanhydrovobasinediol** is considered a minor constituent of the overall alkaloid profile.

The table below summarizes the general distribution of alkaloids in *Gelsemium elegans*, highlighting the lack of specific quantitative data for **N-Methoxyanhydrovobasinediol**.

Plant Part	Major Alkaloids Quantified	N-Methoxyanhydrovobasinediol Abundance
Roots	Koumine, Gelsemine, Gelsenicine	Not Quantified (Minor Component)
Stems	Koumine, Gelsemine, Gelsenicine	Not Quantified (Minor Component)
Leaves	Koumine, Gelsemine, Gelsenicine	Not Quantified (Minor Component)

Experimental Protocols

While a specific protocol for the isolation and quantification of **N-Methoxyanhydrovobasinediol** has not been published, general methodologies for the extraction and analysis of indole alkaloids from *Gelsemium elegans* are well-established. The following represents a synthesized protocol based on common practices in the field.

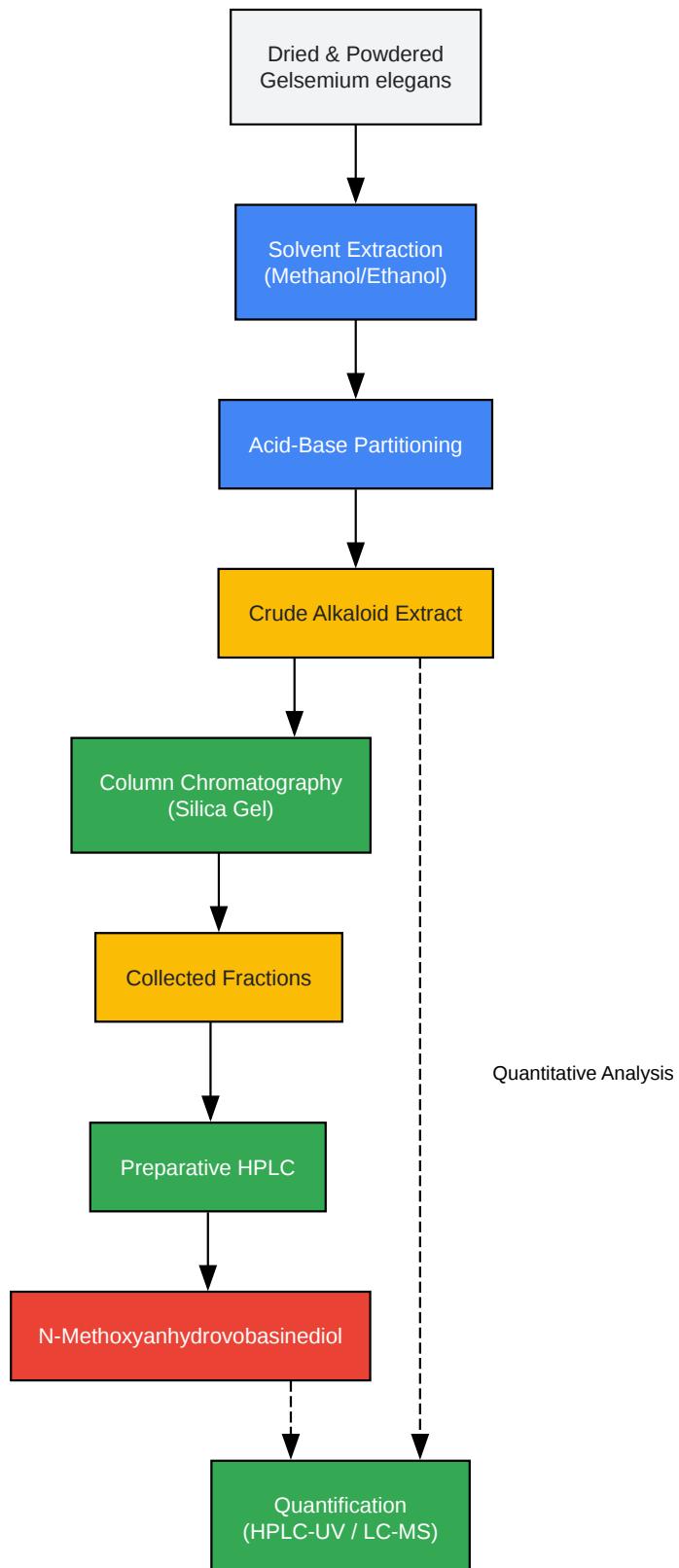
General Alkaloid Extraction from *Gelsemium elegans*

- Plant Material Preparation: Dried and powdered plant material (roots, stems, or leaves) is used for extraction.
- Extraction: The powdered material is typically extracted with a polar solvent such as methanol or ethanol at room temperature or under reflux for several hours. This process is often repeated multiple times to ensure exhaustive extraction.

- Acid-Base Partitioning:
 - The crude extract is concentrated under reduced pressure to remove the solvent.
 - The resulting residue is suspended in an acidic aqueous solution (e.g., 2-5% HCl or H₂SO₄) and filtered.
 - The acidic solution is then washed with a nonpolar solvent (e.g., diethyl ether or chloroform) to remove neutral and acidic compounds.
 - The aqueous layer is basified with a base (e.g., NH₄OH or Na₂CO₃) to a pH of 9-10.
 - The basic solution is then extracted with a chlorinated solvent (e.g., chloroform or dichloromethane) to yield the crude alkaloid fraction.
- Purification and Isolation:
 - The crude alkaloid mixture is subjected to column chromatography over silica gel or alumina.
 - Elution is performed with a gradient of solvents, typically starting with a nonpolar solvent and gradually increasing the polarity (e.g., a mixture of chloroform and methanol).
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
 - Fractions containing the target compound are combined and may require further purification using preparative high-performance liquid chromatography (HPLC).
- Quantification:
 - Quantitative analysis is typically performed using high-performance liquid chromatography coupled with a UV detector (HPLC-UV) or a mass spectrometer (LC-MS/MS).
 - A validated analytical method using a reference standard of **N-Methoxyanhydrovobasinediol** would be required for accurate quantification.

Visualizations

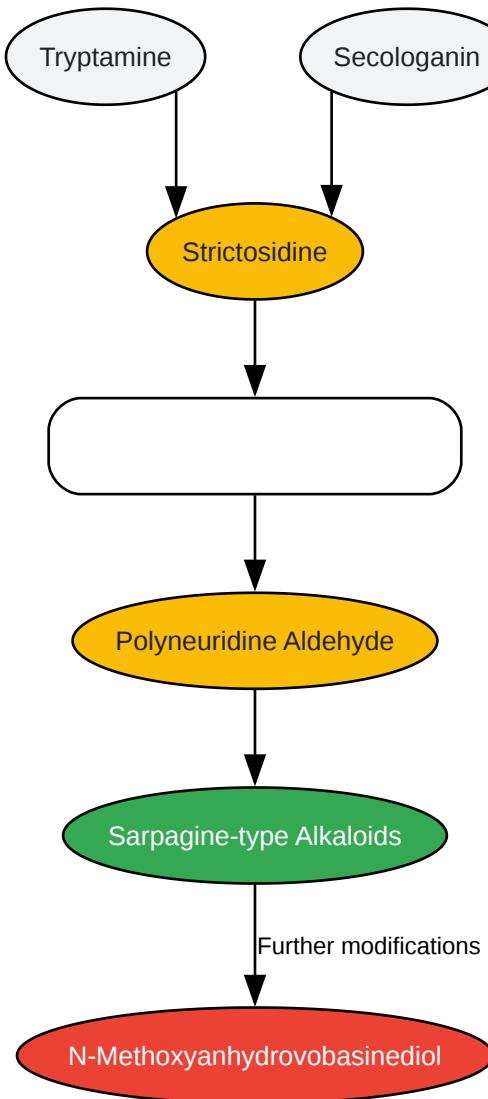
Experimental Workflow for Alkaloid Isolation



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Caption: General workflow for the isolation and quantification of alkaloids.

Biosynthetic Relationship of Sarpagine Alkaloids



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Caption: Simplified biosynthesis of sarpagine-type alkaloids.

Conclusion

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid with its primary source being *Gelsemium elegans*. As a minor alkaloid, its abundance has not been specifically quantified in the existing literature. The experimental protocols outlined in this guide provide a general framework for its extraction, isolation, and analysis, which can be adapted and

optimized for targeted research. Further phytochemical investigations are required to determine the precise concentration of **N-Methoxyanhydrovobasinediol** in various parts of the *Gelsemium* plant and to fully elucidate its pharmacological potential. This guide serves as a foundational resource for scientists and researchers initiating studies on this specific compound.

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